

Essential Safety and Disposal Procedures for JBSNF-000088

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Compound of Interest

Compound Name: JBSNF-000088

Cat. No.: B1672817

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For researchers, scientists, and drug development professionals handling **JBSNF-000088**, a potent inhibitor of nicotinamide N-methyltransferase (NNMT), adherence to strict safety and disposal protocols is paramount. This document provides essential guidance on the proper handling and disposal of this compound, ensuring laboratory safety and environmental protection.

Product Identification and Properties:

Property	Value
Chemical Name	6-methoxy-3-pyridinecarboxamide
Synonyms	6-Methoxynicotinamide, NSC 70628
CAS Registry No.	7150-23-4
Molecular Formula	C7H8N2O2
Molecular Weight	152.2 g/mol
Appearance	Solid
Storage	-20°C
Stability	≥ 4 years

Data sourced from publicly available product information sheets.

Hazard Identification and Precautions

JBSNF-000088 is considered a hazardous material and requires careful handling.^[1] The Global Harmonized System (GHS) of Classification and Labelling of Chemicals has identified the following hazards:

- H302: Harmful if swallowed.^[2]
- H410: Very toxic to aquatic life with long lasting effects.^[2]

Precautionary Measures:

- P264: Wash skin thoroughly after handling.^[2]
- P270: Do not eat, drink or smoke when using this product.^[2]
- P273: Avoid release to the environment.^[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.^[2]
- P330: Rinse mouth.^[2]
- P391: Collect spillage.^[2]
- P501: Dispose of contents/container to an approved waste disposal plant.^{[2][3]}

Users must review the complete Safety Data Sheet (SDS) provided by the supplier before handling this compound.^[1] Personal protective equipment (PPE), including gloves, lab coats, and eye protection, should be worn at all times.

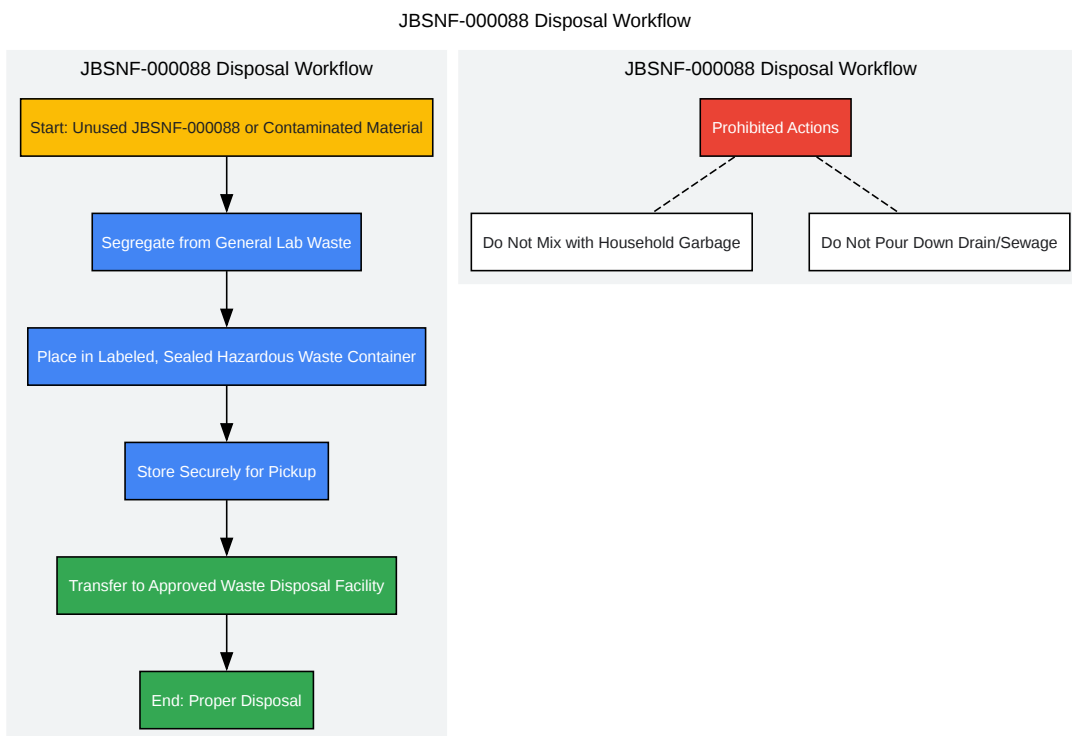
Proper Disposal Procedures

The disposal of **JBSNF-000088** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. The primary directive is to prevent environmental contamination and ensure the safety of personnel.

Key Disposal Steps:

- Segregation: Unused **JBSNF-000088** and any contaminated materials (e.g., pipette tips, vials, gloves) should be segregated from general laboratory waste.
- Waste Container: Place the waste in a clearly labeled, sealed container suitable for hazardous chemical waste.
- Approved Disposal Facility: Arrange for the disposal of the contained waste through an approved and licensed hazardous waste disposal company.[\[2\]](#)[\[3\]](#)
- Prohibited Disposal Methods:
 - DO NOT dispose of **JBSNF-000088** with household garbage.[\[4\]](#)
 - DO NOT allow the product to reach the sewage system or any water source.[\[4\]](#)

The following diagram illustrates the logical workflow for the proper disposal of **JBSNF-000088**.



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Caption: Logical workflow for the safe disposal of **JBSNF-000088**.

Experimental Protocols

While specific experimental protocols involving **JBSNF-000088** are diverse, the preparation of stock solutions is a common procedure.

Preparation of Stock Solutions:

JBSNF-000088 is typically supplied as a solid.^[1] Stock solutions can be prepared by dissolving the compound in an appropriate organic solvent.

- Solvents: **JBSNF-000088** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^[1]
- Procedure:
 - Weigh the desired amount of solid **JBSNF-000088** in a fume hood.
 - Add the chosen solvent (e.g., DMSO) to the solid.
 - Purge the solution with an inert gas.^[1]
 - Vortex or sonicate as needed to ensure complete dissolution.
- Aqueous Solutions: **JBSNF-000088** is sparingly soluble in aqueous buffers.^[1] To prepare an aqueous solution, first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.^[1] It is not recommended to store aqueous solutions for more than one day.^[1]

Researchers should always consult their institution's safety guidelines and the specific product's Safety Data Sheet for the most accurate and up-to-date information.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]

- 2. JBSNF-000088|7150-23-4|MSDS [dcchemicals.com]
- 3. medkoo.com [medkoo.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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